

An In-depth Technical Guide to the Physical Properties of 3,4-Dimethylheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethylheptane

Cat. No.: B1583063

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dimethylheptane is a branched-chain alkane with the chemical formula C_9H_{20} . As a member of the nonane isomer group, its physical properties are of interest in various fields, including fuel technology, solvent chemistry, and as a non-polar medium in chemical synthesis. This technical guide provides a comprehensive overview of the core physical properties of **3,4-Dimethylheptane**, detailed experimental protocols for their determination, and a logical visualization of the structure-property relationships.

Core Physical Properties

The physical characteristics of **3,4-Dimethylheptane** are primarily dictated by its molecular structure: a seven-carbon chain (heptane) with two methyl group branches at the third and fourth carbon positions. This branching influences its intermolecular forces, leading to properties that differ from its straight-chain isomer, n-nonane.

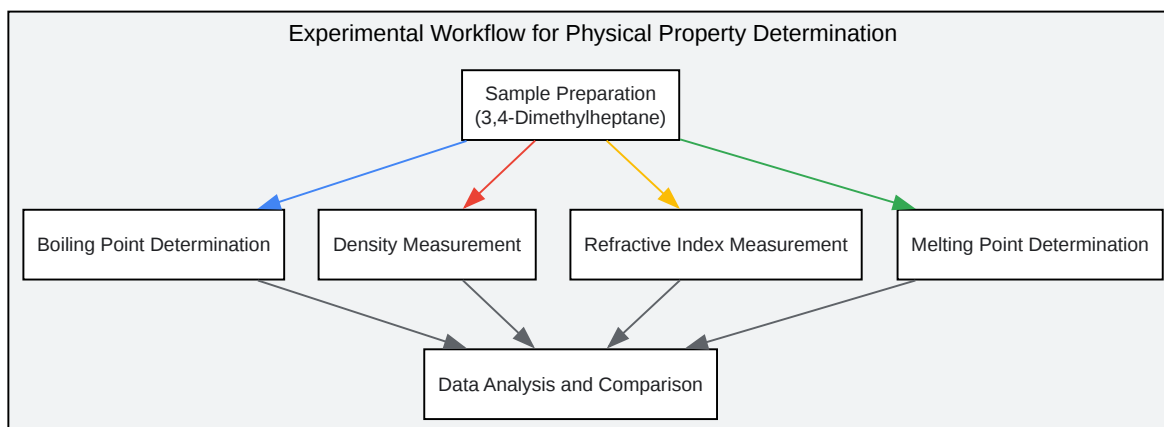
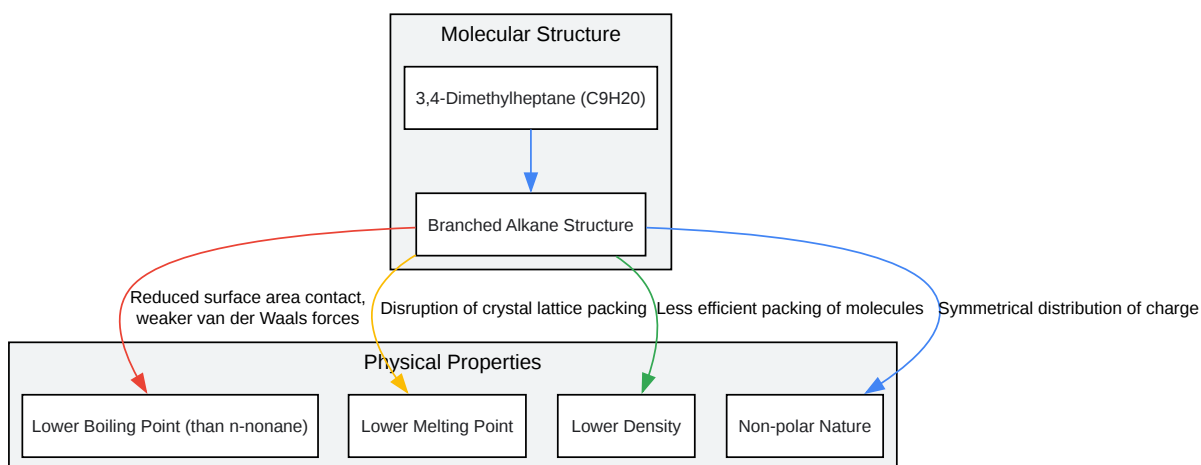
Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **3,4-Dimethylheptane** compiled from various sources.

Physical Property	Value	Units
Molecular Formula	C ₉ H ₂₀	-
Molecular Weight	128.26	g/mol
Density	~0.741	g/cm ³ at 20°C
Boiling Point	~140.6	°C at 760 mmHg
Melting Point	~-123	°C
Refractive Index	~1.415	at 20°C
Solubility in Water	Insoluble	-
Solubility in Organic Solvents	Soluble in ether, benzene, acetone	-

Structure-Property Relationship

The branched structure of **3,4-Dimethylheptane** is a key determinant of its physical properties. The methyl groups create a less compact molecule compared to a straight-chain alkane with the same number of carbon atoms. This affects the strength of the van der Waals forces between molecules.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3,4-Dimethylheptane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583063#physical-properties-of-3-4-dimethylheptane\]](https://www.benchchem.com/product/b1583063#physical-properties-of-3-4-dimethylheptane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com